

Physical properties of mucic acid crystals.

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Compound of Interest

Compound Name: *mucic acid*

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An In-depth Technical Guide to the Physical Properties of **Mucic Acid** Crystals

Introduction

Mucic acid, also known as galactaric acid, is an aldaric acid derived from the oxidation of galactose or galactose-containing compounds.[1][2] Its symmetrical structure, despite possessing chiral centers, renders it a meso compound, leading to unique physical and chemical characteristics.[1][2] This technical guide provides a comprehensive overview of the physical properties of **mucic acid** crystals, targeting researchers, scientists, and professionals in drug development. The document details crystallographic, mechanical, solubility, and spectroscopic properties, supported by experimental protocols and graphical representations of key concepts and workflows.

General Physicochemical Properties

Mucic acid typically presents as a white, odorless crystalline powder with a texture similar to sugar crystals.[3] Due to the molecular symmetry, it is optically inactive.[1][2][4] It is stable under standard conditions, which is beneficial for its application in various industrial and research settings.[2]

Table 1: General Physical Properties of **Mucic Acid**

Property	Value	Source
IUPAC Name	(2S,3R,4S,5R)-2,3,4,5-Tetrahydroxyhexanedioic acid	[1]
Molecular Formula	C ₆ H ₁₀ O ₈	[1][5]
Molar Mass	210.14 g/mol	[2][5][6]
Appearance	White crystalline powder	[1][2][4]
Melting Point	210–230 °C (decomposes)	[1][4][5][6]
Density	~1.790 - 1.87 g/cm ³	[2][7]
Optical Activity	Optically inactive (meso compound)	[1][2][4]
pH (1% Solution)	2.5 - 3.5	[2]

Solubility Profile

Mucic acid's solubility is notably low in cold water and alcohol.[1][2][4] This low solubility, particularly in comparison to its stereoisomer glucaric acid, is attributed to the efficient crystal packing enabled by its molecular symmetry.[8] The solubility is pH-dependent and increases with temperature.[2] It is most soluble at a pH of around 4.7 in the presence of sodium or ammonium ions.[2]

Table 2: Solubility of **Mucic Acid** in Various Solvents

Solvent	Solubility	Temperature	Source
Cold Water	Nearly insoluble; 3.3 mg/mL	14 °C	[1][5][8]
Alcohol	Insoluble	-	[1][2][4]
Ether	Insoluble	-	[5]
1 M NaOH	Soluble	-	[9]
DMSO	5.5 mg/mL (Sonication recommended)	-	[10]
DMF	Insoluble	-	[9]
PBS (pH 7.2)	Slightly soluble	-	[9]

Crystallographic and Mechanical Properties

The crystal structure of **mucic acid** is characterized by an extensive and compact network of intermolecular hydrogen bonds, which is responsible for its unusually high density and exceptional mechanical stiffness for an organic crystal.[7][11][12]

Crystal Structure

Single crystal X-ray diffraction analysis at room temperature (296 K) revealed that **mucic acid** crystals are triclinic with the space group P-1.[7] The molecules are linked by strong hydrogen bonds, forming tightly packed chains.[7][11]

Table 3: Crystallographic Data for **Mucic Acid** at 296 K

Parameter	Value	Source
Crystal System	Triclinic	[7]
Space Group	P-1	[7]
a	4.9176(2) Å	[7]
b	5.8208(2) Å	[7]
c	6.8535(2) Å	[7]
α	92.264(1)°	[7]
β	94.208(1)°	[7]
γ	93.549(1)°	[7]

Mechanical Properties

Nanoindentation studies have shown that **mucic acid** crystals are "ultrastiff," exhibiting some of the highest Young's modulus and hardness values reported for organic crystals.[7][12][13] These properties exceed those of other notably stiff organic crystals like α -glycine and tartaric acid.[7][12] The mechanical properties are anisotropic, varying with the crystal face being measured.[7]

Table 4: Mechanical Properties of **Mucic Acid** Crystal Faces

Crystal Face	Young's Modulus (E)	Hardness (H)	Source
(100)/(100)	50.25 \pm 1.55 GPa	2.81 \pm 0.15 GPa	[7][13]
(001)/(001)	29.25 \pm 0.43 GPa	1.74 \pm 0.06 GPa	[7][14]
(010)/(010)	31.3 \pm 0.9 GPa	1.85 \pm 0.07 GPa	[7]

Spectroscopic Data

Spectroscopic methods are crucial for the identification and characterization of **mucic acid**.

Infrared (IR) Spectroscopy

The IR spectrum of **mucic acid** shows characteristic absorptions for O-H and C=O functional groups. Data is available from the Coblentz Society and NIST databases.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure of **mucic acid**. Spectra are typically recorded in deuterated dimethyl sulfoxide (DMSO) due to solubility limitations in other common NMR solvents.[\[18\]](#)

Table 5: NMR Spectroscopic Data for **Mucic Acid** in DMSO

Nucleus	Chemical Shift (δ) in ppm	Source
^1H NMR	12.37 (s, 2H, -COOH), 4.56 (s, 4H), 4.24 (s, 2H), 3.78 (s, 2H)	[18]
^{13}C NMR	175.83, 71.79, 70.25	[18]

Experimental Protocols & Workflows

Synthesis and Purification (Mucic Acid Test)

Mucic acid is commonly synthesized by the nitric acid oxidation of galactose or galactose-containing compounds like lactose.[\[1\]](#)[\[4\]](#) This reaction serves as a specific qualitative test for galactose.[\[19\]](#)[\[20\]](#)

- Protocol:
 - Dissolve the carbohydrate sample (e.g., 5g lactose monohydrate) in concentrated nitric acid (e.g., 40mL of 35% HNO_3).[\[18\]](#)[\[19\]](#)
 - Heat the solution (e.g., to 80°C) and stir for an extended period (e.g., 24 hours) or until the volume is significantly reduced.[\[18\]](#)[\[19\]](#) Brown fumes of nitrogen dioxide will be observed.[\[19\]](#)
 - Cool the reaction mixture and allow it to stand, often overnight.[\[19\]](#)[\[20\]](#)

- The resulting white, insoluble crystals of **mucic acid** are collected by filtration.[18][19]
- The precipitate is washed with cold water and ethyl acetate and then dried to yield the pure product.[18]

A flowchart of the synthesis of **mucic acid** via nitric acid oxidation.

Single Crystal Growth and X-ray Diffraction

- Crystal Growth: Good-quality, colorless, block-shaped single crystals are obtained by the slow evaporation of an aqueous solution of **mucic acid** at room temperature.[11]
- X-ray Diffraction (XRD): The crystal structure is determined using single-crystal X-ray diffraction. Data is collected at a controlled temperature (e.g., 296 K) to determine the unit cell dimensions, space group, and atomic coordinates.[7]

Mechanical Property Analysis

- Nanoindentation: The Young's modulus and hardness of the crystals are measured using nanoindentation.[7][14] This technique involves pressing a sharp indenter tip onto a specific crystal face and measuring the applied load versus the penetration depth.[14][21] The resulting load-depth curves are analyzed to calculate the mechanical properties.[21]

Workflow for the physical characterization of **mucic acid** crystals.

Structure-Property Relationships

The distinct physical properties of **mucic acid** are a direct consequence of its molecular structure.

Optical Inactivity: The Meso Compound

Mucic acid has four chiral carbon atoms. However, the molecule possesses a center of symmetry, meaning it is superimposable on its mirror image.[1] This internal symmetry cancels out any potential optical rotation, making it an optically inactive meso compound.[1][2][4]

Relationship between **mucic acid**'s structure and its optical activity.

Applications in Research and Drug Development

The unique properties of **mucic acid** make it a valuable compound in various fields.

- **Chemical Synthesis:** It serves as a precursor for valuable chemicals like adipic acid (a nylon precursor) and pyrones.[1][7][22]
- **Drug Development:** **Mucic acid** and its derivatives have been explored for their biological activities and as intermediates in the total synthesis of complex natural products like Taxol.[1][22][23]
- **Material Science:** Its exceptionally stiff crystals are of interest for developing mechanically robust, lightweight organic materials.[7][13]
- **Cosmetics and Food Industry:** It can be used to replace tartaric acid in some applications and its derivatives are being explored for cosmetic formulations.[4][24]

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